Technical Comparison Guide: IR Spectroscopic Identification of 3-Anilinoisoquinolin-1(2H)-one

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Compound of Interest

Compound Name:	*3-anilinoisoquinolin-1(2H)-one*
CAS No.:	*56100-50-6*
Cat. No.:	*B2542552*

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Introduction & Structural Context

3-anilinoisoquinolin-1(2H)-one is a bicyclic lactam fused to a benzene ring, featuring an exocyclic aniline amine at the 3-position. Its identification relies on distinguishing the stable lactam core from potential synthetic impurities (precursors) and thermodynamic alternatives (tautomers).

Core Structural Features for IR Analysis:

- Isoquinolin-1(2H)-one Core: A rigid, conjugated system containing a secondary amide (lactam).
- Exocyclic Amine (Anilino): A secondary amine (-NH-) linking the core to a phenyl ring.
- Conjugation: Extensive

  -electron delocalization shifts carbonyl and alkene stretches to lower frequencies compared to non-conjugated analogs.

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Structural Analysis & Predicted IR Profile

The following diagram visualizes the molecular structure and maps the critical vibrational modes required for identification.

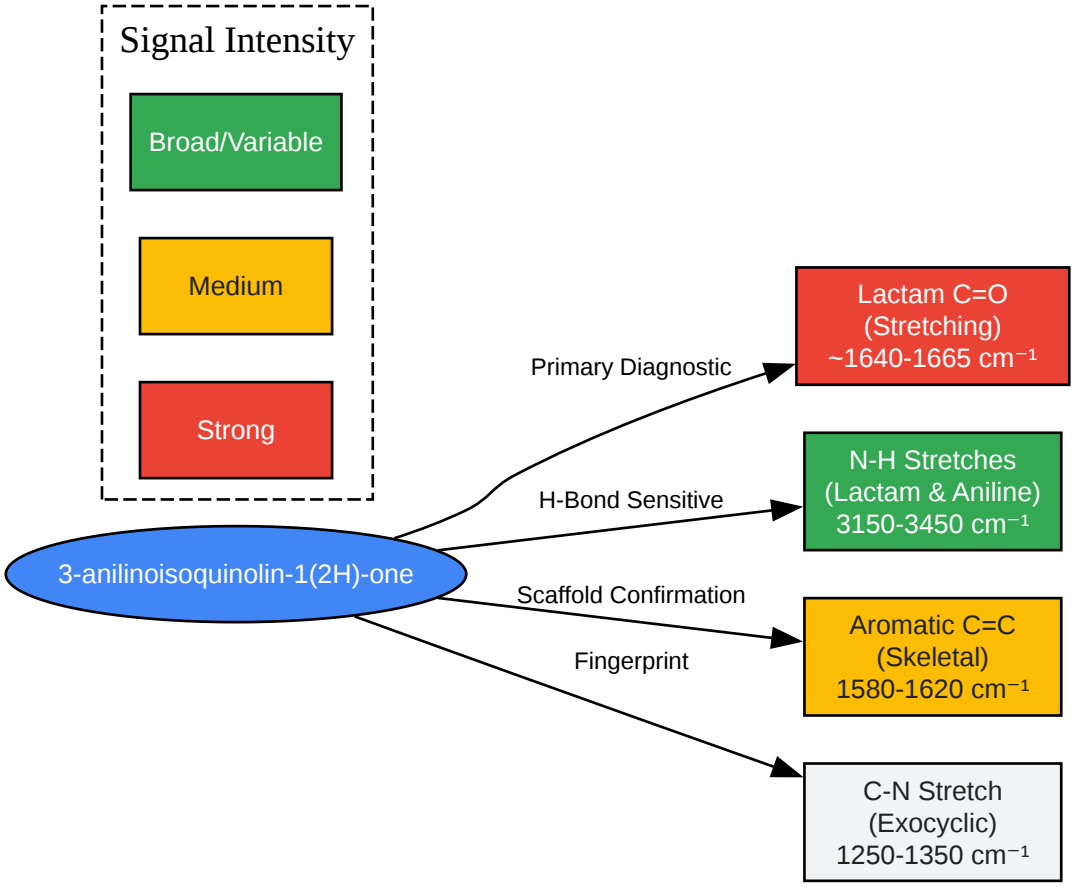

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Figure 1:Vibrational mapping of **3-anilinoisoquinolin-1(2H)-one**. The Lactam C=O is the most critical diagnostic peak for confirming the core structure.

Comparative Analysis: Target vs. Alternatives

To ensure scientific integrity, one must not only identify the product but also rule out specific alternatives. The table below compares the target molecule against its most common synthetic precursor and its thermodynamic tautomer.

Table 1: Diagnostic Peak Comparison

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Feature	Target Product **(Lactam Form)**	Alternative A: Precursor **(2-(cyanomethyl)benzoate)**	Alternative B: Tautomer **(Lactim / 1-OH form)**
Carbonyl (C=O)	Strong, 1640–1665 cm^{-1}(Distinct Amide I band)	Strong, ~1720 cm^{-1}(Ester C=O, higher freq)	Absent(Replaced by C=N)
Nitrile (C≡N)	Absent	Sharp, 2200–2250 cm^{-1}(Definitive impurity marker)	Absent
Hydroxyl (O-H)	Absent (unless wet)	Absent	Broad, 2500–3300 cm^{-1}(Enolic OH)
N-H Stretch	Two bands/Broad(~3200 & ~3400 cm^{-1})	Absent (or weak if amide precursor)	Weak/Absent (Lactam NH lost)
C=N Stretch	Weak/Buried	Absent	Medium, ~1630 cm^{-1}(New imine band)

Detailed Mechanistic Insight

- Target vs. Precursor: The synthesis often involves the cyclization of 2-cyanomethylbenzoic acid derivatives or homophthalic acid derivatives. The complete disappearance of the nitrile peak (~2200 cm^{-1}) is the primary metric for reaction completion.
- Target vs. Tautomer: Isoquinolin-1-ones prefer the lactam (NH-C=O) form in the solid state due to strong intermolecular hydrogen bonding dimers. However, in solution or specific substitution patterns, the lactim (N=C-OH) form may exist. The presence of a strong Carbonyl peak at 1640+ cm^{-1} confirms the lactam structure.

Experimental Protocol (Self-Validating System)

To obtain reproducible data suitable for publication or regulatory filing, follow this protocol. This method minimizes polymorphic variations and hygroscopic interference.

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Method: Solid-State FTIR (ATR vs. KBr)

- Recommended: Attenuated Total Reflectance (ATR) with Diamond Crystal.
- Alternative: KBr Pellet (1-2 mg sample in 100 mg KBr).

Step-by-Step Workflow

- Blank Correction: Acquire a background spectrum of the clean crystal/air.
- Sample Loading: Place ~5 mg of dry solid **3-anilinoisoquinolin-1(2H)-one** on the crystal.
  - Validation Check: Ensure the sample covers the "bullseye" of the crystal completely.
- Compression: Apply high pressure using the anvil clamp.
  - Why? To ensure intimate contact and remove air gaps that cause baseline noise.
- Acquisition: Scan range 4000–400 cm^{-1}; Resolution 4 cm^{-1}; 32 scans.
- Post-Process: Apply baseline correction if necessary. Do not smooth data aggressively, as this may obscure hyperfine splitting in the aromatic region.

Decision Logic for Identification

Use the following logic flow to interpret your spectrum.

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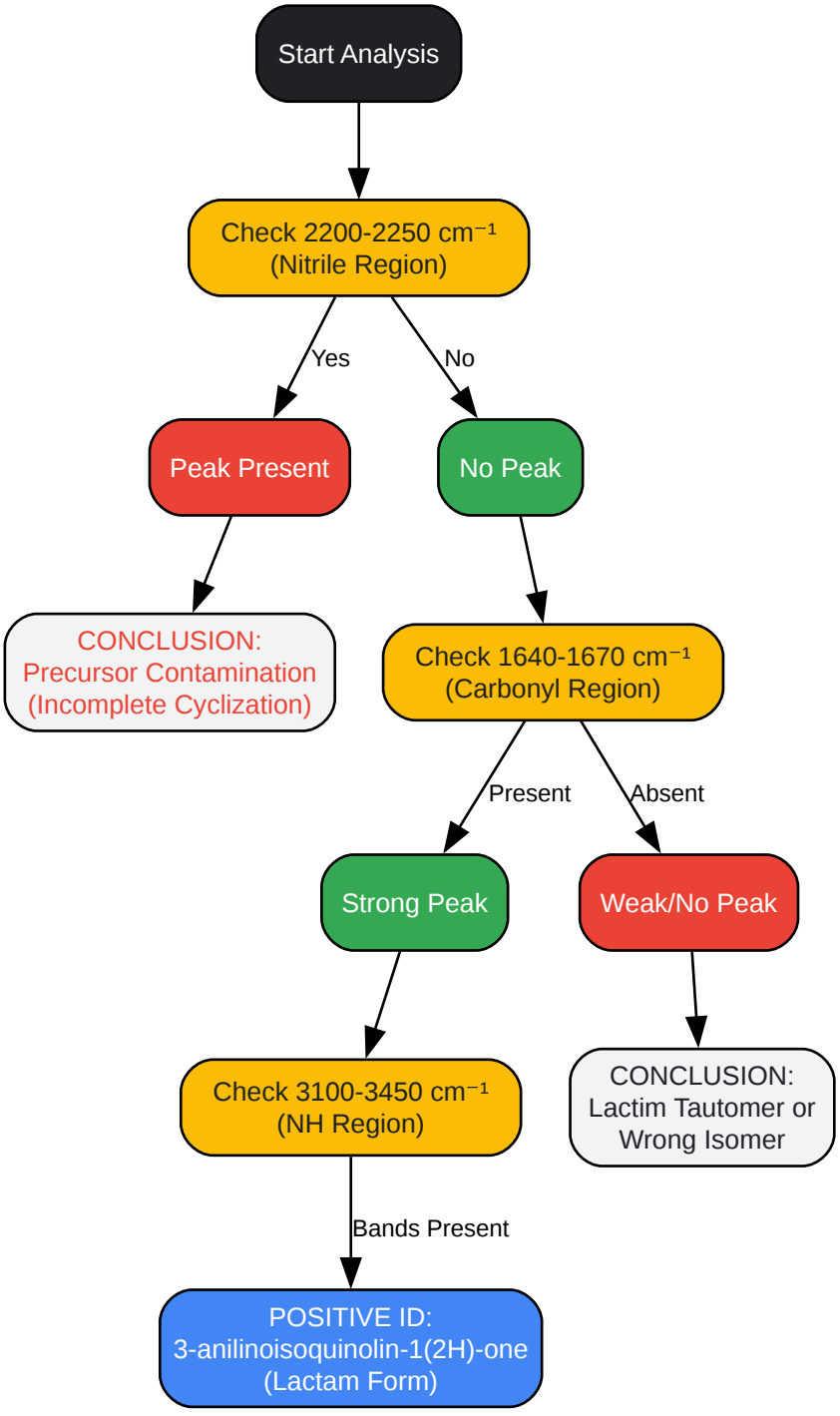

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Figure 2:Logical workflow for validating the identity of **3-anilinoisoquinolin-1(2H)-one** and ruling out common synthetic failures.

References

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- Potikha, L. M., et al. (2021).[1][2] "Biological Evaluation of 3-Aminoisoquinolin-1(2H)-one Derivatives as Potential Anticancer Agents." French-Ukrainian Journal of Chemistry. Link
- Peng, C. S., & Tokmakoff, A. (2012).[3] "Identification of Lactam-Lactim Tautomers of Aromatic Heterocycles in Aqueous Solution Using 2D IR Spectroscopy." The Journal of Physical Chemistry Letters. Link
- Specac Ltd. "Interpreting Infrared Spectra: A Practical Guide." Specac Knowledge Base. Link
- National Institutes of Health (NIH). "PubChem Compound Summary for Isoquinolin-1(2H)-one." PubChem. Link

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Sources

- 1. Biological Evaluation of 3-Aminoisoquinolin-1(2H)-one Derivatives as Potential Anticancer Agents | French-Ukrainian Journal of Chemistry [fujc.pp.ua]
- 2. researchgate.net [researchgate.net]
- 3. semanticscholar.org [semanticscholar.org]
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